

In-Depth Structural Analysis of Methyl 3-boronobenzoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl 3-boronobenzoate

Cat. No.: B135663

[Get Quote](#)

An Essential Building Block in Modern Drug Discovery

Methyl 3-boronobenzoate, also known as 3-(methoxycarbonyl)phenylboronic acid, is a bifunctional organic compound that has garnered significant interest within the fields of medicinal chemistry and materials science. Its unique structure, incorporating both a methyl ester and a boronic acid group on a benzene ring, makes it a versatile building block for the synthesis of complex molecules, particularly in the development of novel therapeutic agents. This technical guide provides a comprehensive overview of the structural analysis of **Methyl 3-boronobenzoate**, detailing its spectroscopic and physical properties, and providing relevant experimental protocols for its characterization.

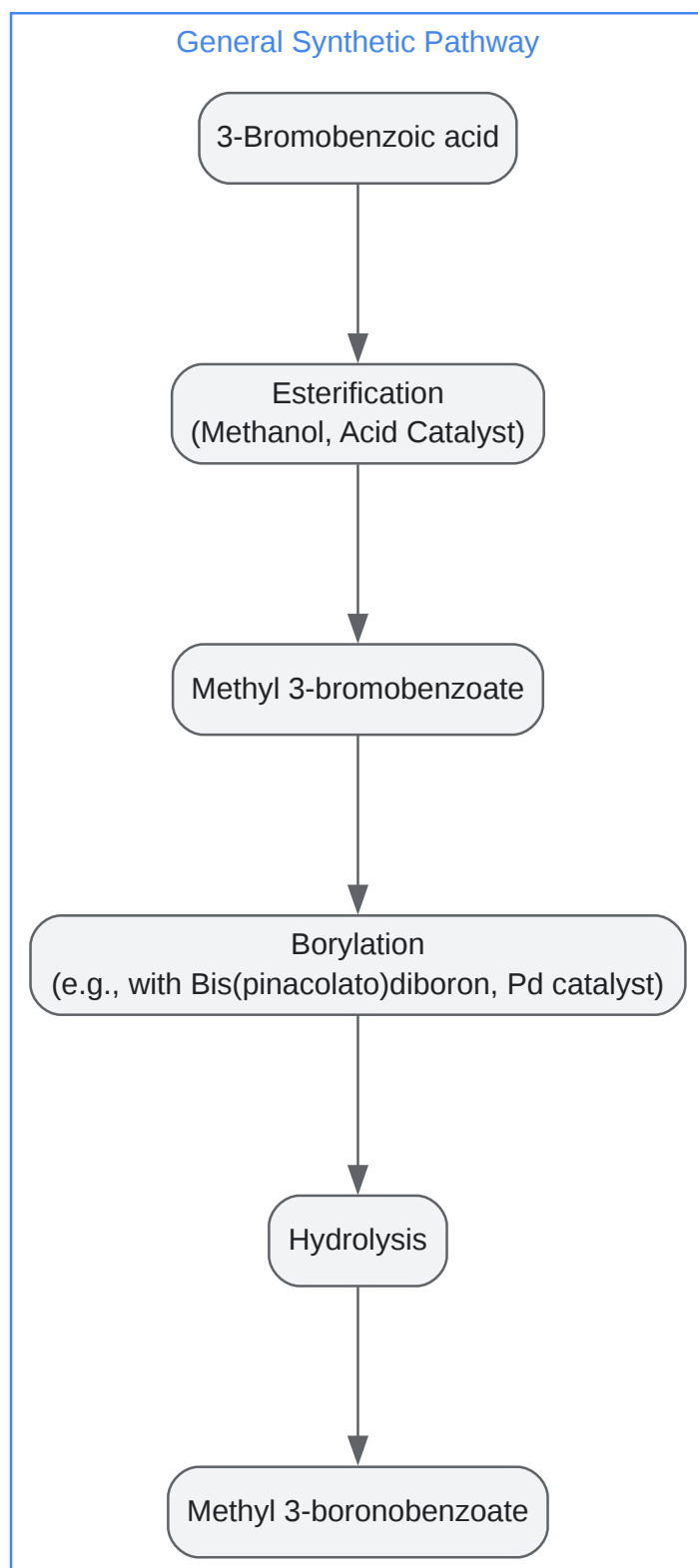
Physicochemical Properties

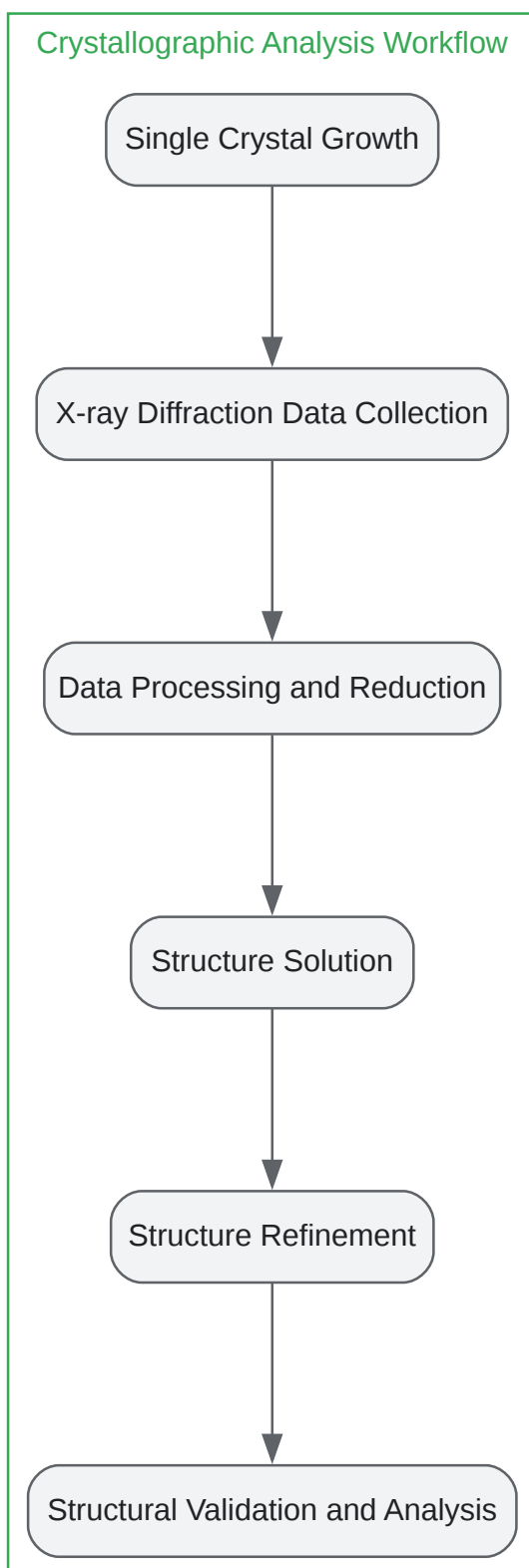
Methyl 3-boronobenzoate is a white to light yellow crystalline solid at room temperature. A summary of its key physicochemical properties is presented in Table 1.

Property	Value	Reference
CAS Number	99769-19-4	[1] [2] [3]
Molecular Formula	C ₈ H ₉ BO ₄	[1] [2]
Molecular Weight	179.97 g/mol	[2] [3]
Melting Point	205-209 °C	[2] [3]
Synonyms	3-(Methoxycarbonyl)phenylboronic acid, Methyl 3-(dihydroxyboranyl)benzoate	[1] [4]

Synthesis and Structural Elucidation

The synthesis of **Methyl 3-boronobenzoate** can be achieved through various synthetic routes, often involving the protection of a carboxylic acid as a methyl ester followed by the introduction of the boronic acid functionality, or vice versa. A general synthetic workflow is depicted below.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-(Methoxycarbonyl)phenylboronic acid | CymitQuimica [cymitquimica.com]
- 2. 3-(Methoxycarbonyl)phenylboronic Acid (contains varying amounts of Anhydride), TCI America 1 g | Buy Online | TCI America | Fisher Scientific [fishersci.com]
- 3. 3-甲氧羰基苯硼酸 | Sigma-Aldrich [sigmaaldrich.com]
- 4. buildingblock.bocsci.com [buildingblock.bocsci.com]
- To cite this document: BenchChem. [In-Depth Structural Analysis of Methyl 3-boronobenzoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b135663#structural-analysis-of-methyl-3-boronobenzoate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com